

# 2-Chloro-5-methylphenylmagnesium bromide

## SDS MSDS safety data

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### Compound of Interest

*Compound Name:* 2-Chloro-5-methylphenylmagnesium bromide

*CAS No.:* 1428324-28-0

*Cat. No.:* B6303120

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### An In-Depth Technical Guide to the Safe Handling of **2-Chloro-5-methylphenylmagnesium Bromide**

For Researchers, Scientists, and Drug Development Professionals

This document serves as a comprehensive technical guide on the safe handling, use, and disposal of **2-Chloro-5-methylphenylmagnesium bromide**. As a potent organometallic compound, its utility in forming new carbon-carbon bonds is invaluable in organic synthesis and drug development. However, its high reactivity necessitates a profound understanding of its associated hazards and the stringent implementation of safety protocols. This guide moves beyond a simple recitation of safety data sheet (SDS) information, providing causal explanations for experimental choices and self-validating protocols to ensure the highest level of laboratory safety.

## Hazard Identification and Core Reactivity Profile

**2-Chloro-5-methylphenylmagnesium bromide**, like all Grignard reagents, is a powerful nucleophile and a strong base. Its hazards stem directly from this inherent reactivity. A thorough risk assessment must be conducted before any procedure involving this reagent.[1][2]

The primary hazards are associated with its violent reactivity with protic sources, the high flammability of its ethereal solvents, and its corrosive nature.[2][3][4]

Table 1: GHS Hazard Classification Summary for Arylmagnesium Halides in Solution

Hazard Class	Category	Hazard Statement
<b>Flammable Liquids</b>	<b>Category 1 or 2</b>	<b>H224: Extremely flammable liquid and vapor / H225: Highly flammable liquid and vapor.[5][6]</b>
Substances which, in contact with water, emit flammable gases	Category 1	H260: In contact with water releases flammable gases which may ignite spontaneously.[6]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[6][7]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.[5][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335/H336: May cause respiratory irritation. May cause drowsiness or dizziness. [8]

| Peroxide Formation (Solvent Hazard) | - | EUH019: May form explosive peroxides (applies to ether solvents).[7] |

Note: Classifications are based on representative data for Grignard reagents in common solvents like Tetrahydrofuran (THF) or Diethyl Ether.

## Flammability

The reagent is typically supplied in a highly flammable ethereal solvent such as Tetrahydrofuran (THF) or diethyl ether.[2] These solvents have low flash points and their vapors can form explosive mixtures with air, which may travel to a source of ignition and flash back.[7] [9] The use of a heating mantle is discouraged due to the risk of uncontrolled heating; a well-controlled oil bath or heating block is preferable.[2]

## Extreme Water Reactivity

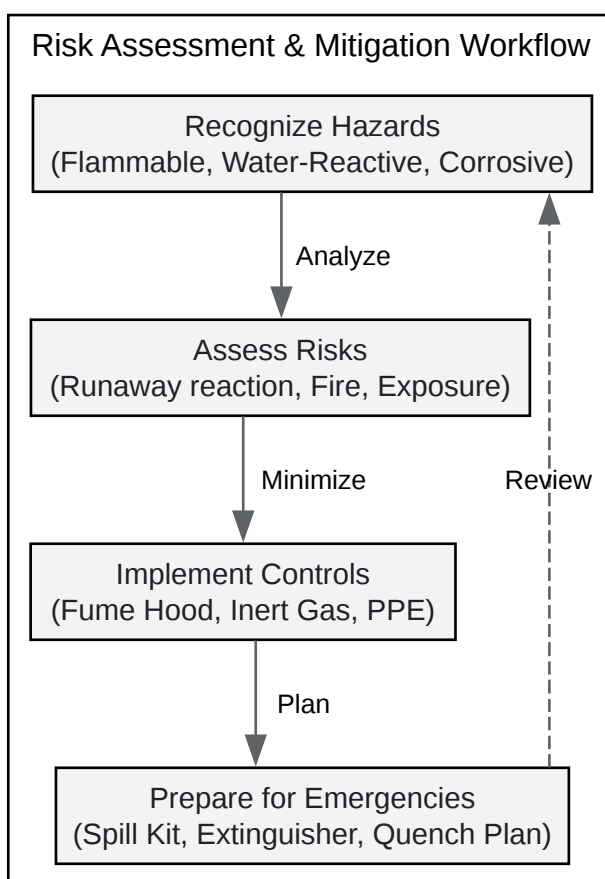
The carbon-magnesium bond is highly polarized, making the carbon atom exceptionally basic. It will readily deprotonate water in a violent, highly exothermic reaction, liberating flammable hydrocarbon gases.[4][10] This is the fundamental reason all manipulations require strictly anhydrous ("air-free") conditions and thoroughly dried glassware.[2][11]

## Corrosivity

Contact with skin or mucous membranes will cause severe chemical burns due to the reagent's strong basicity and reactivity.[4][6] Inhalation of aerosols or vapors can lead to severe irritation and damage to the respiratory tract.[6][8]

## Peroxide Formation

The ethereal solvents used for Grignard reagents can form explosive peroxides upon exposure to air and light.[7][12] Containers should be dated upon opening and periodically checked for peroxides, especially if the solvent will be distilled.[8][12]



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Caption: A workflow for assessing and mitigating risks.

## Engineering Controls and Personal Protective Equipment (PPE)

The primary goal of safety controls is to create multiple barriers between the researcher and the hazardous reagent.

### Engineering Controls

These are the first line of defense and are designed to remove the hazard at its source.

- **Chemical Fume Hood:** All work must be performed in a properly operating chemical fume hood.[3][11] This contains flammable vapors, protects the user from splashes, and provides containment in case of a fire.

- **Inert Atmosphere:** An inert atmosphere of nitrogen or argon is mandatory to prevent reaction with atmospheric oxygen and moisture.[3][4] This is achieved using either a glove box or Schlenk line techniques.
- **Blast Shield:** For reactions at a larger scale or for the first time, the use of a portable blast shield in front of the apparatus inside the fume hood is a prudent additional precaution.[11]
- **Safety Shower and Eyewash Station:** These must be located within a 10-second travel time and be unobstructed.

## Personal Protective Equipment (PPE)

PPE is the final barrier and must be worn at all times when handling the reagent.

Table 2: Required Personal Protective Equipment

Item	Specification	Rationale
Eye Protection	Chemical splash goggles and a full-face shield.[12][13]	Protects against splashes and potential violent reactions.
Lab Coat	Flame-resistant (FR) lab coat.[2][11]	Provides a critical layer of protection against fire. Standard cotton or polyester coats are insufficient.
Gloves	Double-gloving is recommended. An inner nitrile glove for dexterity and chemical protection, and an outer flame-retardant (e.g., Nomex) or heavy-duty butyl rubber glove.[2][11]	Nitrile gloves offer poor fire protection. The outer glove provides thermal resistance.

| Footwear | Closed-toe shoes made of a non-porous material. | Protects feet from spills. |

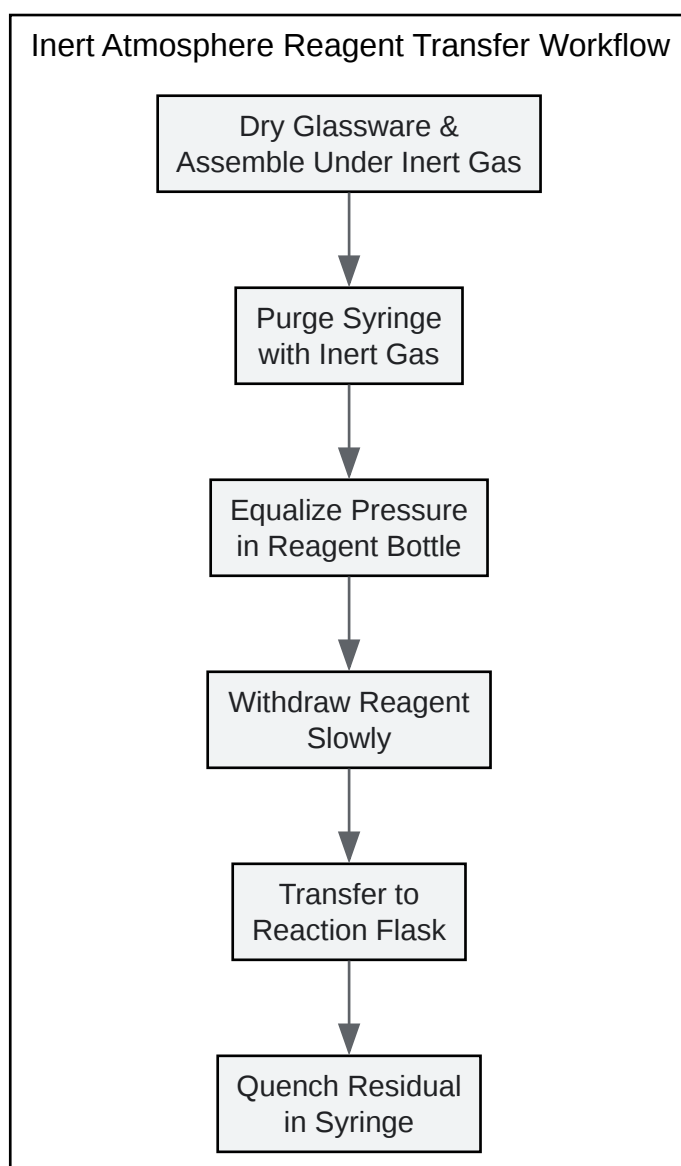
## Safe Handling and Storage Protocols

Adherence to a standardized, well-rehearsed protocol is essential for safety.

## Protocol for Transferring 2-Chloro-5-methylphenylmagnesium Bromide

This protocol outlines a standard transfer using a gas-tight syringe under an inert atmosphere. For transfers greater than 20 mL, a double-ended needle (cannula) is safer.<sup>[3]</sup>

- **Glassware Preparation:** Ensure all glassware (syringes, needles, reaction flasks) is rigorously dried in an oven (>120 °C) for several hours and allowed to cool in a desiccator or under a stream of dry inert gas.<sup>[2][11]</sup>
- **Apparatus Setup:** Assemble the reaction flask under a positive pressure of nitrogen or argon. Securely clamp the reagent bottle to a stand within the fume hood.<sup>[3][11]</sup>
- **Syringe Preparation:** Purge a gas-tight syringe with inert gas by drawing the gas into the syringe and expelling it three times.
- **Pressure Equalization:** Puncture the septum on the reagent bottle with a needle connected to the inert gas line (bubbler) to create a slight positive pressure.
- **Reagent Withdrawal:** Puncture the septum with the prepared syringe needle. Slowly draw the required volume of the solution into the syringe. **Causality:** Drawing the liquid too quickly can create a vacuum, pulling air into the bottle. The needle tip must remain below the liquid level.
- **Remove Bubbles:** Invert the syringe and carefully push any gas bubbles back into the reagent bottle.
- **Transfer:** Swiftly and carefully move the filled syringe to the reaction flask and puncture the septum. Slowly dispense the reagent into the reaction vessel.
- **Syringe Quenching:** Immediately after transfer, quench the residual reagent in the syringe by drawing up a small amount of an unreactive solvent (e.g., anhydrous hexane) and discharging it into a separate flask containing isopropanol for quenching (see Section 4).



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Caption: Workflow for the safe transfer of a Grignard reagent.

## Storage

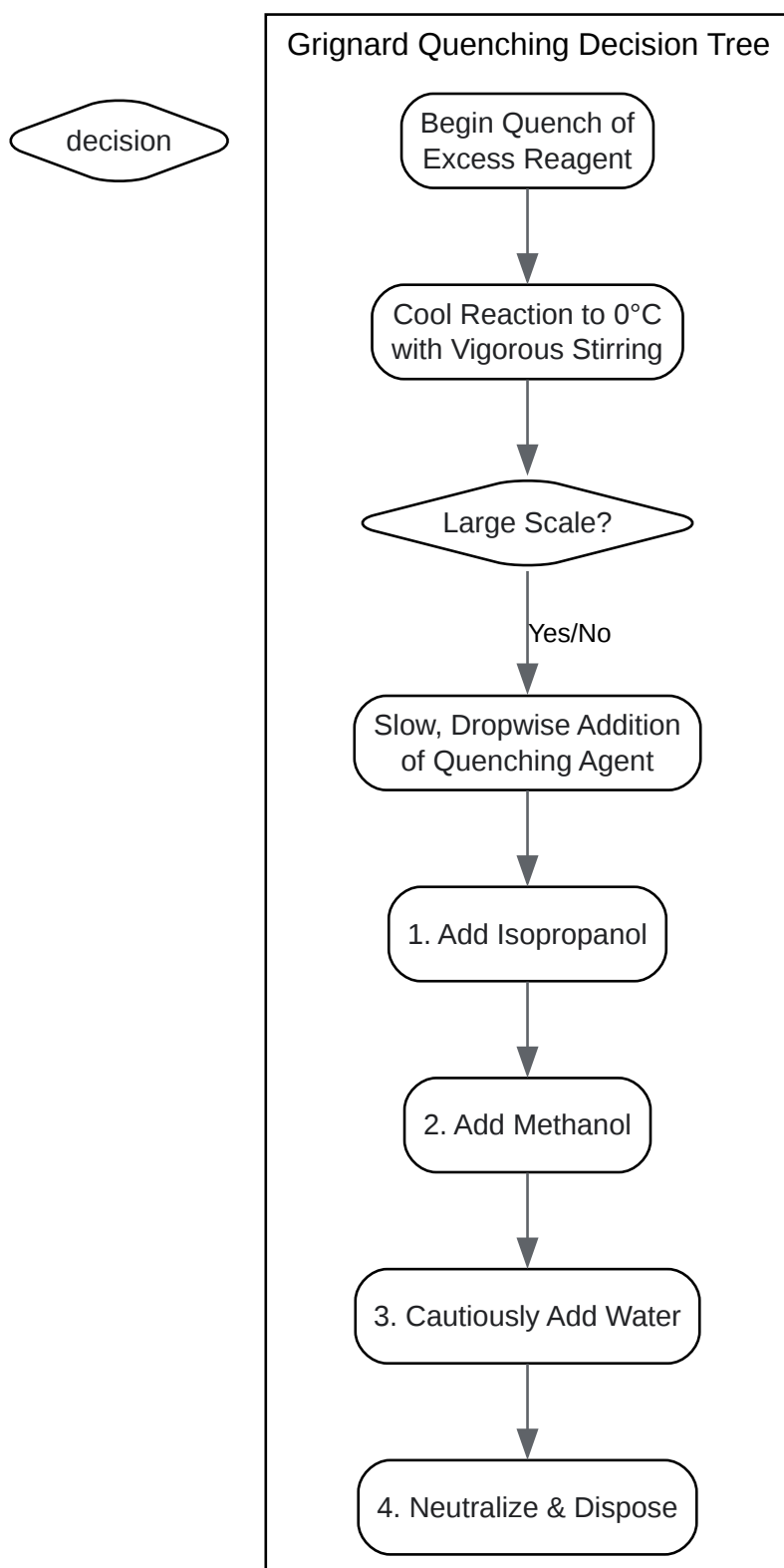
Store **2-Chloro-5-methylphenylmagnesium bromide** in its original container, tightly sealed under an inert atmosphere.<sup>[4][8]</sup> It should be kept in a cool, dry, well-ventilated area designated for flammable and water-reactive materials, away from heat sources and incompatible substances like acids and oxidizing agents.<sup>[7][12]</sup>

## Quenching and Disposal Procedures

Unreacted Grignard reagent and contaminated materials must be neutralized before disposal. The quenching process is highly exothermic and must be performed with extreme care.<sup>[1]</sup>

### Protocol for Quenching Excess Grignard Reagent

- **Preparation:** Conduct the quench in a fume hood. Place the reaction flask in an ice/water bath to manage the exothermic reaction. Ensure a stirrer is providing vigorous agitation.
- **Initial Quench:** Slowly and dropwise, add a less reactive alcohol like isopropanol to the reaction mixture.<sup>[1][3]</sup> **Causality:** Using water or a protic acid directly can cause an uncontrollable, violent reaction. Isopropanol reacts more gently.
- **Secondary Quench:** Once the vigorous reaction with isopropanol subsides, slowly add methanol.
- **Final Quench:** After the reaction with methanol is complete, slowly and cautiously add water to quench any remaining reactive species.<sup>[1]</sup>
- **Neutralization & Disposal:** The resulting mixture can then be neutralized with dilute acid (e.g., 1M HCl) and disposed of as hazardous aqueous waste according to institutional guidelines.



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Caption: A stepwise guide for safely quenching Grignard reagents.

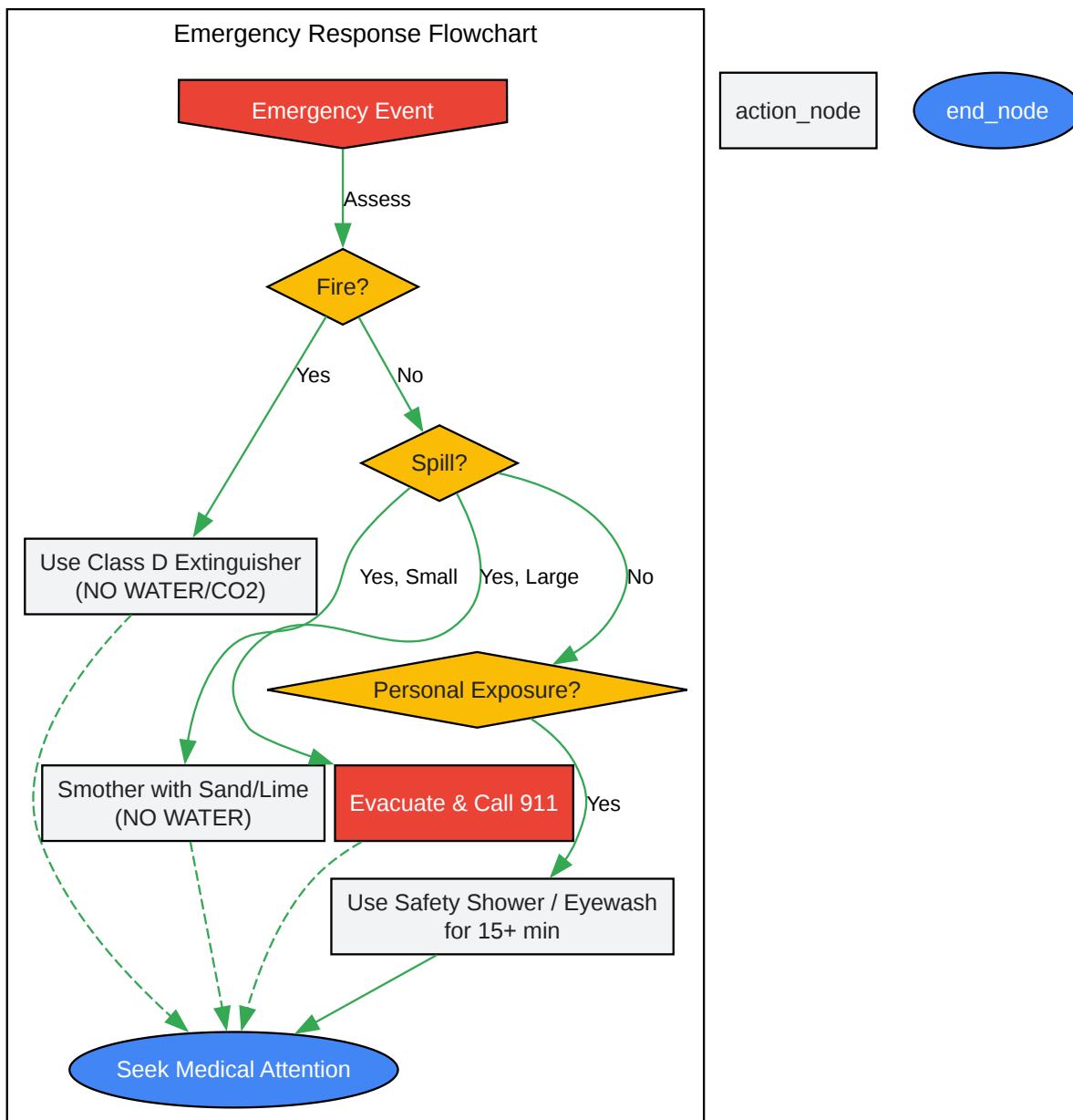
## Emergency Response

Rapid and correct response to an emergency is critical. Never work alone when handling Grignard reagents.[2][11]

Table 3: Emergency Procedures

Scenario	Action
Small Spill (<100 mL in a fume hood)	<b>Smother the spill completely with a Class D extinguisher powder, dry sand, or powdered lime (calcium oxide).[1] DO NOT use water or paper towels.[1] Carefully collect the mixture with non-sparking tools into a container for quenching and disposal.[14]</b>
Large Spill (>100 mL or outside a hood)	Evacuate the laboratory immediately.[1] Alert personnel and call emergency services (911). [13]
Fire	For a small fire at a needle tip, it can be smothered with a beaker of sand.[1] For larger fires, use a Class D dry powder extinguisher.[1] <b>DO NOT USE WATER OR A CO<sub>2</sub> EXTINGUISHER</b> , as they will exacerbate the fire.[1][4][9]
Personal Exposure (Skin)	Immediately go to the safety shower and rinse the affected area with copious amounts of water for at least 15 minutes, removing contaminated clothing while rinsing.[15] Seek immediate medical attention.[4][15] Rationale: Despite the water reactivity, the immediate priority is to dilute and remove the corrosive chemical from the skin.

| Personal Exposure (Eyes) | Immediately flush eyes at an eyewash station for at least 15 minutes, holding eyelids open.[7][12] Seek immediate medical attention.[4][7] |



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